Euchrestaflavanone-A: Biosynthetic Architecture & Experimental Elucidation

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Compound of Interest

Compound Name: *Euchrestaflavanone-A*

Cat. No.: *B12427546*

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Target Molecule: **Euchrestaflavanone-A** (Prenylated Flavanone) Primary Source:Euchresta species (e.g., Euchresta japonica, Euchresta formosana) Therapeutic Context: Anti-platelet aggregation, cytotoxicity, anti-thrombotic activity.

Executive Summary

Euchrestaflavanone-A represents a specialized class of prenylated flavonoids restricted largely to the Fabaceae (Leguminosae) family. Unlike ubiquitous flavonoids, **Euchrestaflavanone-A** possesses a hydrophobic isoprenoid side chain (dimethylallyl group) attached to the flavanone core. This prenylation significantly enhances membrane permeability and receptor affinity, conferring potent anti-platelet and cytotoxic properties.

The biosynthesis of **Euchrestaflavanone-A** is a tripartite convergence of:

- The Shikimate/Phenylpropanoid Pathway (generating the C6-C3 backbone).
- The Polyketide Pathway (generating the A-ring).
- The Isoprenoid Pathway (generating the dimethylallyl diphosphate, DMAPP, donor).

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This guide dissects the enzymatic machinery responsible for this synthesis, focusing on the rate-limiting prenyltransferase (PT) step, and provides a validated experimental framework for its study.

Chemical Architecture & Biosynthetic Logic

The biosynthesis of **Euchrestaflavanone-A** does not occur in a linear vacuum; it requires the spatial and temporal coordination of cytosolic and plastidial enzymes.

The Core Scaffold (Cytosolic)

The flavanone backbone, likely Naringenin (5,7,4'-trihydroxyflavanone) or a related intermediate like Liquiritigenin, acts as the prenyl acceptor.

- Precursor: L-Phenylalanine.[1][2]
- Key Transformation: The condensation of 4-coumaroyl-CoA with three malonyl-CoA units by Chalcone Synthase (CHS) yields naringenin chalcone, which is stereospecifically cyclized by Chalcone Isomerase (CHI) to (2S)-naringenin.

The Prenylation Event (Plastidial Interface)

This is the defining step for Euchresta flavonoids. A membrane-bound Flavonoid Prenyltransferase (PT) catalyzes the Friedel-Crafts alkylation of the flavanone A-ring (typically at C-8 or C-6).

- Enzyme: Aromatic Prenyltransferase (e.g., orthologs of SfN8DT-1 from Sophora flavescens).[3]
- Donor: Dimethylallyl diphosphate (DMAPP).[1]
- Localization: Evidence suggests these PTs possess N-terminal transit peptides targeting them to the plastid, where the MEP (Methylerythritol Phosphate) pathway generates an abundant pool of DMAPP.

Pathway Visualization

The following diagram illustrates the convergence of these pathways.

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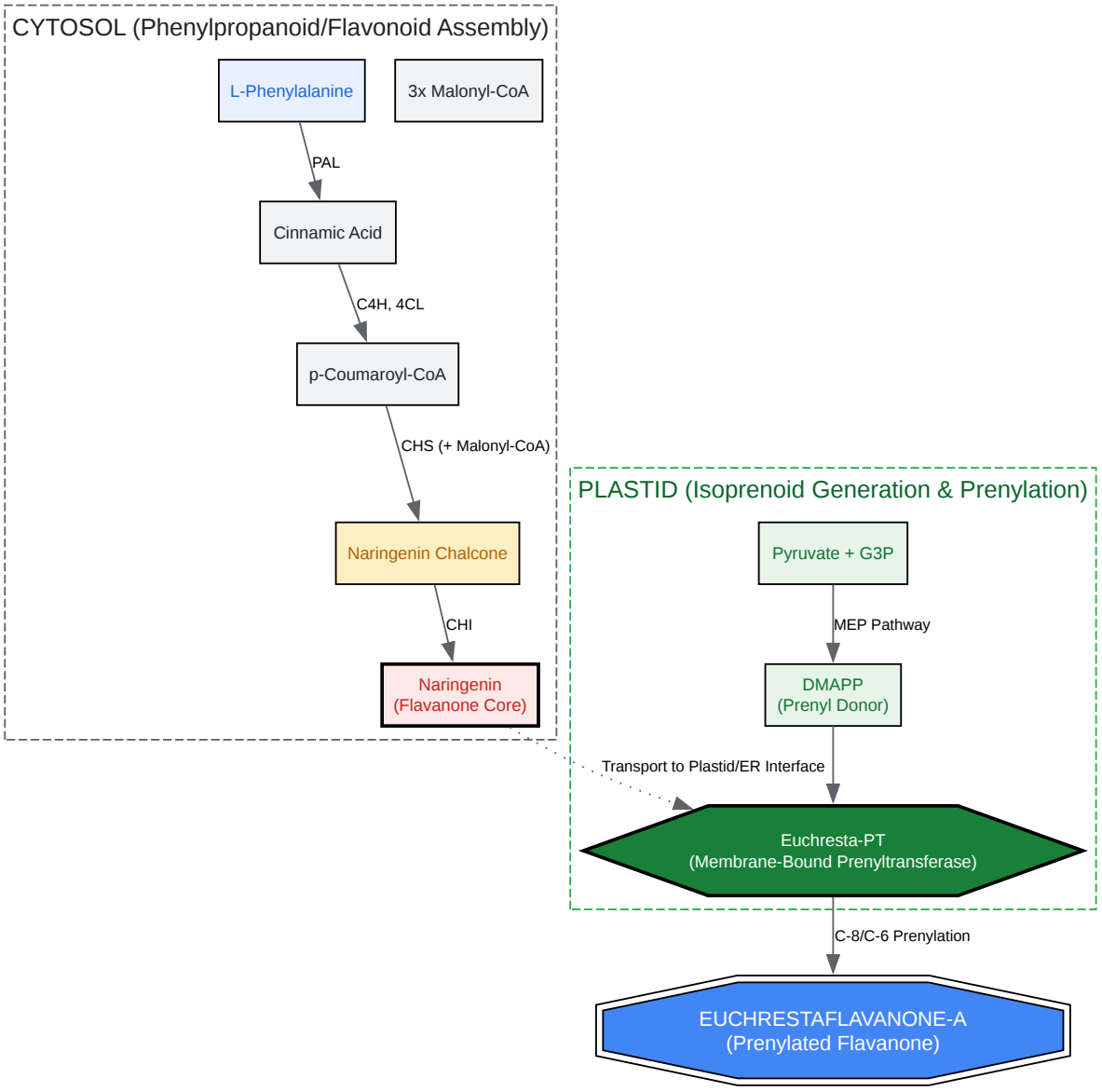

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Caption: Biosynthetic convergence of cytosolic flavonoid assembly and plastidial isoprenoid generation, mediated by the membrane-bound Euchresta-PT.

Enzymatic Machinery: The Critical Prenyltransferases

The synthesis of **Euchrestaflavanone-A** hinges on the activity of Flavonoid Prenyltransferases (PTs). Unlike soluble microbial PTs, plant flavonoid PTs are integral membrane proteins (homogentisate phytyltransferase family).

Key Characteristics of Euchresta-type PTs:

- Substrate Specificity: They display strict regioselectivity (usually C-8 or C-6) but often accept multiple flavanone substrates (e.g., Naringenin, Liquiritigenin).
- Cofactor Dependence: Strictly Mg^{2+}-dependent.
- Toplogy: They contain multiple transmembrane domains (typically 6-9) and a conserved "NDxxD" motif essential for DMAPP binding.

Scientific Insight: Research on the related legume Sophora flavescens identified SfN8DT-1, an enzyme responsible for 8-prenylnaringenin production. Due to the chemotaxonomic proximity, the enzyme generating **Euchrestaflavanone-A** is posited to be a direct ortholog of SfN8DT-1, utilizing a similar catalytic mechanism.

Experimental Validation Framework

To elucidate or engineer this pathway, researchers must move beyond simple transcriptomics. The following protocols are designed to validate the function of the pathway components.

Protocol A: Microsomal Enzyme Assay (The "Gold Standard")

Purpose: To detect prenyltransferase activity in plant tissue or heterologous hosts, bypassing the instability of purified membrane proteins.

Materials:

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- Extraction Buffer: 100 mM Tris-HCl (pH 7.5), 10 mM Sodium Ascorbate, 5 mM DTT, 10% Glycerol, 50 mg/mL PVPP.
- Assay Buffer: 100 mM Tris-HCl (pH 7.5), 10 mM $MgCl_2$ (Critical).
- Substrates: Naringenin (1 mM), DMAPP (1 mM).

Step-by-Step Methodology:

- Tissue Disruption: Grind 2g of fresh Euchresta root tissue (or yeast pellet) in liquid nitrogen. Homogenize in 10 mL Extraction Buffer.
- Clarification: Centrifuge at 10,000 x g for 15 min at 4°C to remove cell debris and mitochondria.
- Microsome Isolation: Centrifuge the supernatant at 100,000 x g for 60 min at 4°C. The resulting pellet contains the microsomal fraction (ER/Plastid membranes).
- Resuspension: Gently resuspend the pellet in 500 µL Assay Buffer.
- Reaction: Mix 50 µL microsomes, 2 µL Naringenin, 2 µL DMAPP, and buffer to 100 µL. Incubate at 30°C for 30-60 mins.
- Termination: Stop reaction with 200 µL Ethyl Acetate (acidified with 1% acetic acid). Vortex and centrifuge.
- Analysis: Analyze the organic phase via HPLC-DAD or LC-MS/MS (C18 column, MeOH/Water gradient). Look for a mass shift of +68 Da (prenyl group).

Protocol B: Transient Expression in Nicotiana benthamiana

Purpose: To verify gene function in a plant system with an active MEP pathway.

- Cloning: Clone the candidate PT gene into a binary vector (e.g., pEAQ-HT) with a C-terminal GFP tag (to verify plastid localization).

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- Infiltration: Transform Agrobacterium tumefaciens (strain GV3101). Infiltrate leaves of 4-week-old N. benthamiana.
- Substrate Feeding: 24h post-infiltration, infiltrate the same leaves with a 100 µM solution of Naringenin.
- Harvest: 48-72h post-infiltration, harvest leaves, extract in MeOH, and analyze via LC-MS.
- Control: Infiltrate GFP-only vector. The absence of prenylated product confirms the PT gene's function.

Quantitative Data Summary: PT Kinetics

The following table summarizes kinetic parameters of flavonoid prenyltransferases from related Fabaceae species, serving as a benchmark for **Euchrestaflavanone-A** biosynthesis.

Enzyme Source	Substrate	Product	Km (Flavonoid)	Km (DMAPP)	Regioselectivity
Sophora flavescens (SfN8DT-1)	Naringenin	8-Prenylnaringenin	18 µM	65 µM	C-8 Specific
Lupinus albus (LaPT2)	Genistein	Wighteone	12 µM	200 µM	C-6/C-8 Promiscuous
Euchresta (Hypothetical)	Naringenin	Euchrestaflavanone-A	~15-25 µM	~50-100 µM	C-8 (Predicted)

*Estimated based on homology to SfN8DT-1.

Experimental Workflow Diagram

This diagram outlines the logical flow for identifying the specific gene responsible for **Euchrestaflavanone-A** production.



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Caption: Workflow for the identification and functional characterization of the Euchresta-PT gene.

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